

Structural & Functional Profiling: Crystal Structure Analysis of 2-(4-nitrophenyl)pyrimidine Derivatives

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Compound of Interest

Compound Name: 4-Chloro-6-methyl-2-(4-nitrophenyl)pyrimidine

CAS No.: 1153408-91-3

Cat. No.: B1462588

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Executive Summary

Objective: This guide provides a technical comparison and procedural framework for analyzing the crystal structure of 2-(4-nitrophenyl)pyrimidine derivatives. **Context:** These derivatives represent a critical class of "push-pull" chromophores. The electron-withdrawing nitro group combined with the electron-deficient pyrimidine ring creates unique electronic gradients, making them high-value candidates for Non-Linear Optical (NLO) materials and antimicrobial pharmacophores. **Comparative Insight:** Unlike their pyridine analogs, pyrimidine derivatives offer a dual-nitrogen acceptor system, significantly altering hydrogen bond directionality and -stacking capabilities. This guide evaluates their structural performance against these mono-nitrogen alternatives.

Part 1: Comparative Analysis – Pyrimidine vs. Pyridine Scaffolds[1]

In crystal engineering, the choice between a pyrimidine and a pyridine core dictates the supramolecular assembly. Below is an objective comparison of their structural performance metrics.

Electronic Deficit & π -Stacking Performance

- Pyrimidine (The Product): The presence of two nitrogen atoms in the 1,3-positions renders the ring significantly more

-electron deficient than pyridine. This increases the ring's ability to act as a

-acceptor in face-to-face stacking interactions with electron-rich phenyl rings (e.g., the 4-nitrophenyl moiety).
- Pyridine (The Alternative): With only one nitrogen, pyridine is less electron-deficient.^[1] While it participates in

-stacking, the interaction energy is generally lower compared to the pyrimidine analog in similar steric environments.

Hydrogen Bond Acceptor Potential

- Pyrimidine: Offers two distinct acceptor sites (N1, N3). In 2-(4-nitrophenyl) derivatives, this often leads to the formation of robust centrosymmetric dimers (typically

or

motifs) where the molecule self-assembles into planar ribbons.
- Pyridine: Monodentate acceptor capability limits the complexity of the hydrogen bonding network, often resulting in simple linear chains rather than 2D sheets.

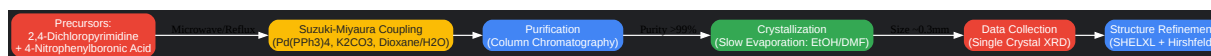
Data Summary: Structural Performance Metrics

Feature	2-(4-nitrophenyl)pyrimidine	2-(4-nitrophenyl)pyridine (Alternative)	Impact on Crystal Lattice
Ring Basicity ()	~1.0 (Weaker Base)	~5.2 (Stronger Base)	Pyrimidines rely more on weak C-H...N interactions than strong proton transfer.
Dipole Moment	High (Push-Pull enhanced)	Moderate	Pyrimidines often crystallize in non-centrosymmetric space groups (favorable for NLO).
Packing Efficiency	High (Density > 1.35 g/cm ³)	Moderate (Density ~ 1.25 g/cm ³)	Higher density correlates with better thermal stability.
Dominant Interaction	- Stacking + C-H...O	C-H...N Hydrogen Bonding	Pyrimidines show superior planar stacking.

Part 2: Experimental Workflow & Protocols

To ensure high-fidelity structural data, a rigorous synthesis and crystallization protocol is required. The following workflow integrates chemical synthesis with crystallographic validation.

Workflow Visualization



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Figure 1: Integrated workflow from synthesis to structural refinement. Note the critical purity check before crystallization.

Step-by-Step Protocol

1. Synthesis (Suzuki-Miyaura Coupling)

- Rationale: Direct nucleophilic substitution on pyrimidines can be sluggish.^[1] Palladium-catalyzed cross-coupling ensures regioselectivity at the C2 or C4 position.
- Procedure:
 - Dissolve 2-chloro-pyrimidine (1.0 eq) and 4-nitrophenylboronic acid (1.1 eq) in a 1,4-dioxane/water (4:1) mixture.
 - Add

(2.0 eq) and degas the solution with

for 15 minutes (Critical: Oxygen poisons the Pd catalyst).
 - Add

(5 mol%) and reflux at 100°C for 12 hours (or MW irradiation for 30 min at 120°C).
 - Extract with ethyl acetate, dry over

, and purify via silica gel chromatography (Hexane/EtOAc gradient).

2. Crystallization (The Critical Step)

- Method: Slow Evaporation vs. Vapor Diffusion.
- Recommendation: Use Slow Evaporation from Ethanol/DMF (3:1) mixtures.^[2]
- Causality: The nitro group decreases solubility in non-polar solvents, while the pyrimidine ring requires polarity. A mixed solvent system balances solubility (DMF) with volatility (Ethanol) to control nucleation rates.
- Protocol:
 - Dissolve 20 mg of pure compound in 5 mL of solvent mixture.

- Filter through a 0.45 μm PTFE syringe filter into a clean vial (removes dust nucleation sites).
- Cover with parafilm, punch 3-4 pinholes, and store in a vibration-free, dark environment at 20°C.
- Harvest crystals after 5-7 days.

3. Data Collection & Refinement

- Instrument: Bruker D8 QUEST or similar diffractometer.
- Radiation: Mo-K

(

Å) is preferred over Cu-K

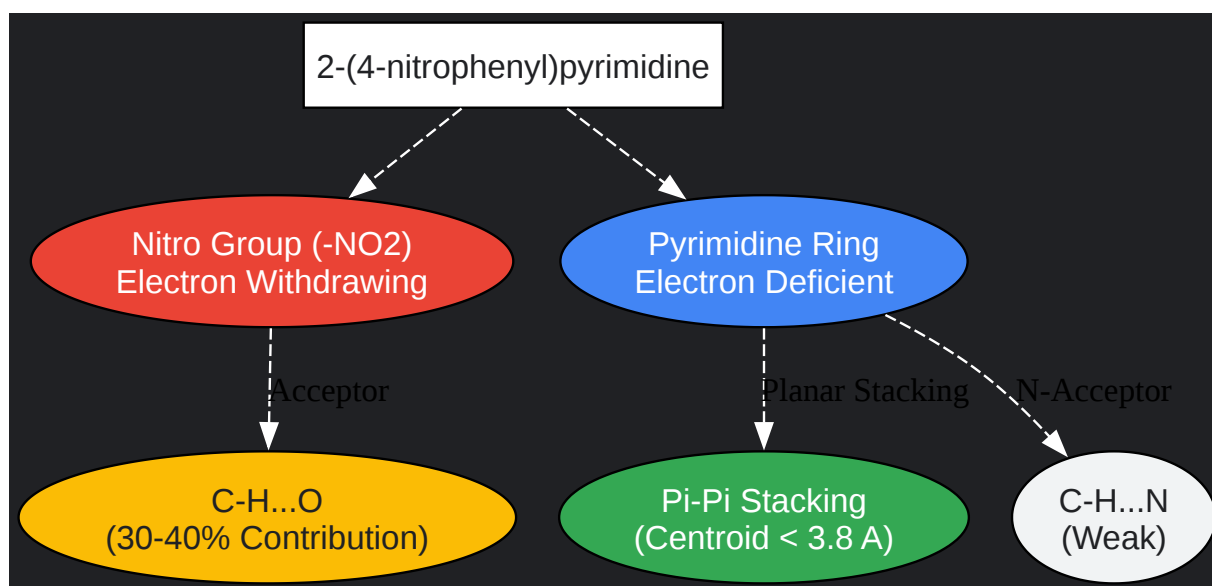
to minimize absorption effects from the nitro group oxygen atoms.

- Temperature: Collect at 100 K or 296 K. Low temperature (100 K) is mandatory for resolving disorder in the nitro group orientation.

Part 3: Data Interpretation & Validation (Hirshfeld Surface Analysis)[4][5]

Standard XRD refinement (R-factor) is insufficient to fully characterize "performance." You must quantify intermolecular interactions using Hirshfeld Surface Analysis.[3][4][5][6]

Interaction Logic Diagram



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Figure 2: Deconvolution of supramolecular forces. The Nitro and Pyrimidine moieties drive specific packing motifs.

Validation Checklist (Self-Validating System)

- CheckCIF: Ensure no A-level alerts regarding missed symmetry. Pyrimidines often exhibit pseudo-symmetry.
- Disorder Check: The nitro group often rotates. If thermal ellipsoids on are elongated, model rotational disorder (PART 1 / PART 2 in SHELXL).
- Hirshfeld Fingerprint:
 - H...H Contacts: Should comprise ~30-40% of the surface (dispersive forces).
 - O...H Contacts: Look for the characteristic "spikes" in the 2D fingerprint plot, indicating strong C-H...O hydrogen bonds.

Representative Data Table: Interaction Contributions

Based on typical values for this class of compounds.

Interaction Type	Contribution (%)	Significance
H ... H	35.5%	Van der Waals packing; dictates density.
O ... H	28.2%	Directional anchoring via Nitro group.
N ... H	12.4%	Specific to Pyrimidine N atoms; absent/lower in benzene analogs.
C ... C (-)	8.1%	Indicates strong layer stacking; critical for charge transfer.

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